

# safe handling and storage procedures for 2-Chloro-p-xylene

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## Compound of Interest

Compound Name: 2-Chloro-p-xylene

Cat. No.: B1217518

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## Technical Support Center: 2-Chloro-p-xylene

This guide provides essential safety information, handling procedures, and troubleshooting for researchers, scientists, and drug development professionals working with **2-Chloro-p-xylene**.

## Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2-Chloro-p-xylene**?

A1: **2-Chloro-p-xylene** is a flammable liquid and vapor.[1] It is harmful if swallowed or inhaled and causes skin and serious eye irritation.[2][3] It may also cause respiratory irritation.[1][4] Long-term or repeated exposure may cause damage to organs such as the blood, kidneys, nervous system, and liver.[5]

Q2: What are the immediate first aid measures in case of exposure?

A2:

- Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention immediately.[2][6]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes.[2] If skin irritation persists, get medical advice.[2]

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[2] If eye irritation persists, seek medical attention.[2][7]
- Ingestion: Do NOT induce vomiting.[1][2] Rinse the mouth with water and call a poison center or doctor immediately.[2][6]

Q3: What personal protective equipment (PPE) is required when handling **2-Chloro-p-xylene**?

A3: Always wear appropriate protective gloves (e.g., Viton®, polyvinyl alcohol), chemical safety goggles or a face shield, and a lab coat or chemical protective clothing.[6] Work in a well-ventilated area or under a chemical fume hood.[4] If ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.[6]

Q4: How should I properly store **2-Chloro-p-xylene**?

A4: Store in a tightly closed container in a cool, dry, and well-ventilated area.[2] Keep away from heat, sparks, open flames, and other ignition sources.[4] The storage area should be fireproof and separate from incompatible materials such as strong oxidizing agents and strong acids.[1][4] Ground and bond containers and receiving equipment to prevent static discharge.[4]

Q5: What should I do in case of a spill?

A5: In case of a spill, evacuate the area and eliminate all ignition sources.[6] Wear appropriate PPE, including respiratory protection.[5] Contain the spill using an inert absorbent material like sand or dry earth.[1][5] Collect the absorbed material into a suitable, labeled container for disposal.[4][6] Do not let the chemical enter drains or waterways.[1]

Q6: What materials are incompatible with **2-Chloro-p-xylene**?

A6: **2-Chloro-p-xylene** is incompatible with strong oxidizing agents, strong acids, and strong bases.[1][4][7] Contact with these materials can cause vigorous reactions.

## Quantitative Data Summary

Property	Value	Source
CAS Number	95-72-7	[2][3]
Molecular Formula	C <sub>8</sub> H <sub>9</sub> Cl	[2][3]
Molecular Weight	140.61 g/mol	[3]
Appearance	Colorless to almost colorless clear liquid	
Density	~1.049 g/mL at 25 °C	[8]
Flash Point	Below 141°F (60.5°C)	[8]
Boiling Point	~186 °C	[8]

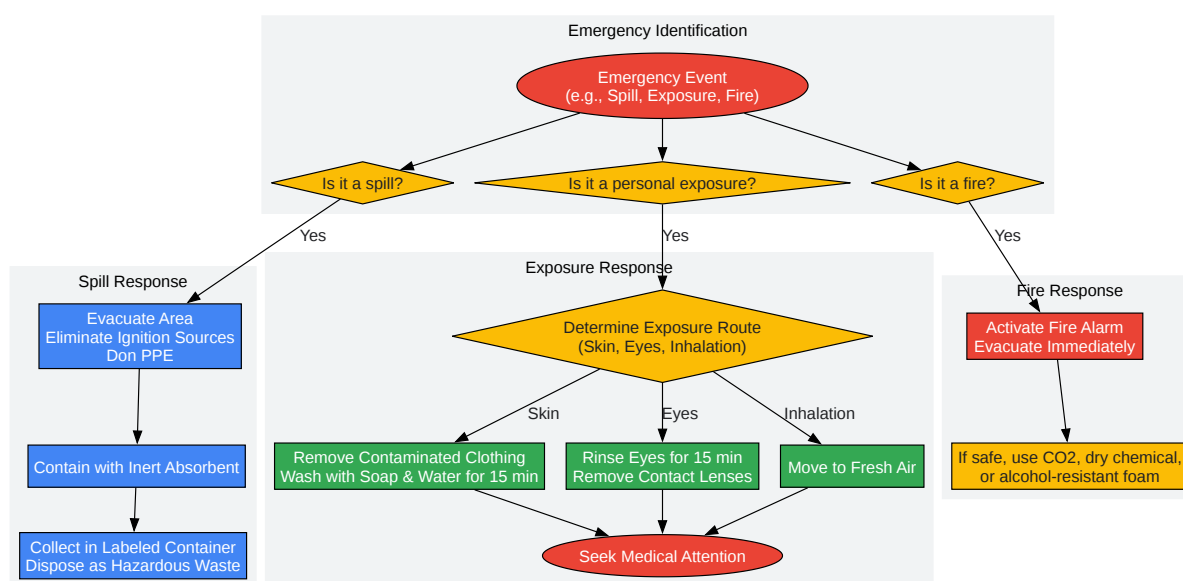
## Experimental Protocol: General Handling and Use

This protocol outlines the general steps for safely handling and using **2-Chloro-p-xylene** in a laboratory setting.

- Preparation:
  - Ensure a chemical fume hood is operational and the work area is clear of clutter and ignition sources.
  - Verify that a safety shower and eyewash station are accessible.[2]
  - Assemble all necessary glassware and equipment.
  - Don the appropriate PPE: lab coat, chemical-resistant gloves, and chemical safety goggles.
- Dispensing:
  - Ground and bond the source container and the receiving vessel to prevent static electricity buildup.
  - Carefully open the container in the fume hood.

- Use a clean, dry pipette or graduated cylinder to measure and transfer the required amount of **2-Chloro-p-xylene**.
- Avoid splashing.
- Securely close the container immediately after dispensing.
- Reaction/Use:
  - Perform all operations involving **2-Chloro-p-xylene** within the fume hood.
  - If heating is required, use a heating mantle or oil bath with a temperature controller. Avoid open flames.
  - Maintain constant vigilance over the experiment.
- Waste Disposal:
  - Dispose of all waste containing **2-Chloro-p-xylene** in a designated, properly labeled hazardous waste container.[\[2\]](#)[\[7\]](#)
  - Do not mix with incompatible waste streams.
  - Follow all local, state, and federal regulations for hazardous waste disposal.
- Decontamination:
  - Clean all glassware and equipment that came into contact with **2-Chloro-p-xylene**.
  - Wipe down the work surface in the fume hood.
  - Remove and properly dispose of contaminated gloves.
  - Wash hands thoroughly with soap and water after the procedure.

## Troubleshooting and Emergency Workflow



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Caption: Troubleshooting workflow for **2-Chloro-p-xylene** emergencies.

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